

# preparing taladegib (ENV-101) stock solutions for laboratory use

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## Compound of Interest

Compound Name: Endeavor

Cat. No.: B10789180

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## Application Notes and Protocols for Taladegib (ENV-101)

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Taladegib (also known as ENV-101 or LY2940680) is a potent, orally bioavailable small molecule inhibitor of the Hedgehog (Hh) signaling pathway.<sup>[1][2][3][4]</sup> It functions by antagonizing the Smoothed (Smo) receptor, a key component of the Hh pathway.<sup>[1][2][5]</sup> Dysregulation of the Hedgehog pathway is implicated in the pathology of various cancers and fibrotic diseases, such as idiopathic pulmonary fibrosis (IPF).<sup>[1][5][6][7]</sup> Taladegib's ability to modulate this pathway makes it a valuable tool for in vitro and in vivo research aimed at understanding and potentially treating these conditions.

These application notes provide detailed protocols for the preparation of taladegib stock solutions for laboratory use, ensuring accurate and reproducible experimental outcomes.

### Data Presentation

Quantitative data for taladegib is summarized in the tables below for easy reference.

Table 1: Chemical and Physical Properties of Taladegib (ENV-101)

Property	Value	Source
Synonyms	ENV-101, LY2940680	[1][2]
Molecular Formula	C <sub>26</sub> H <sub>24</sub> F <sub>4</sub> N <sub>6</sub> O	[1][3][8]
Molecular Weight	512.5 g/mol	[1][3][8]
Appearance	Crystalline solid, White	[4][8]
CAS Number	1258861-20-9	[1][8]

Table 2: Solubility of Taladegib (ENV-101)

Solvent	Solubility	Notes	Source
DMSO	≥ 5.64 mg/mL (≥ 11 mM)	Sonication is recommended.	[4]
DMSO (fresh)	75 mg/mL (146.34 mM)	Moisture-absorbing DMSO reduces solubility.	[9]
Ethanol	27 mg/mL	[9]	
Water	Insoluble	[9]	
DMF	30 mg/mL	[8]	
In Vivo Formulation	1 mg/mL (1.95 mM) in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	Sonication is recommended.	[4]

Table 3: Storage and Stability of Taladegib (ENV-101)

Form	Storage Temperature	Stability	Source
Powder	-20°C	3 years	<a href="#">[4]</a>
In Solvent	-80°C	1 year	<a href="#">[4]</a>

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Taladegib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of taladegib in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- Taladegib (ENV-101) powder (Molecular Weight: 512.5 g/mol )
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips

Procedure:

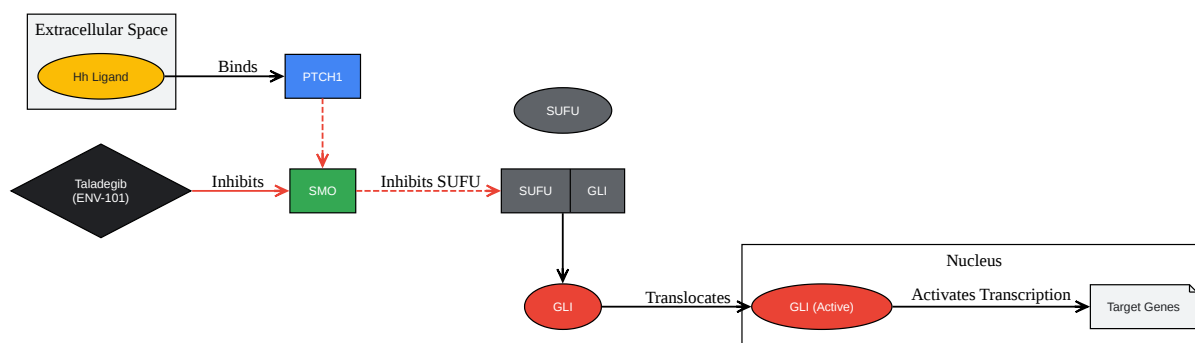
- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling taladegib and DMSO.
- Weighing Taladegib:
  - Tare a sterile microcentrifuge tube on the analytical balance.

- Carefully weigh out 5.125 mg of taladegib powder into the tube.
- Adding Solvent:
  - Using a calibrated pipette, add 1 mL of fresh, anhydrous DMSO to the tube containing the taladegib powder.
- Dissolving the Compound:
  - Tightly cap the tube.
  - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
  - If the compound is not fully dissolved, sonicate the tube for 5-10 minutes.<sup>[4]</sup> Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
  - Store the aliquots at -80°C for long-term storage (stable for up to 1 year).<sup>[4]</sup>

Note on Dilutions: For cell-based assays, the 10 mM stock solution can be further diluted in cell culture medium to the desired final concentration. It is important to ensure that the final concentration of DMSO in the cell culture does not exceed a level that is toxic to the cells (typically <0.5%).

## Visualizations

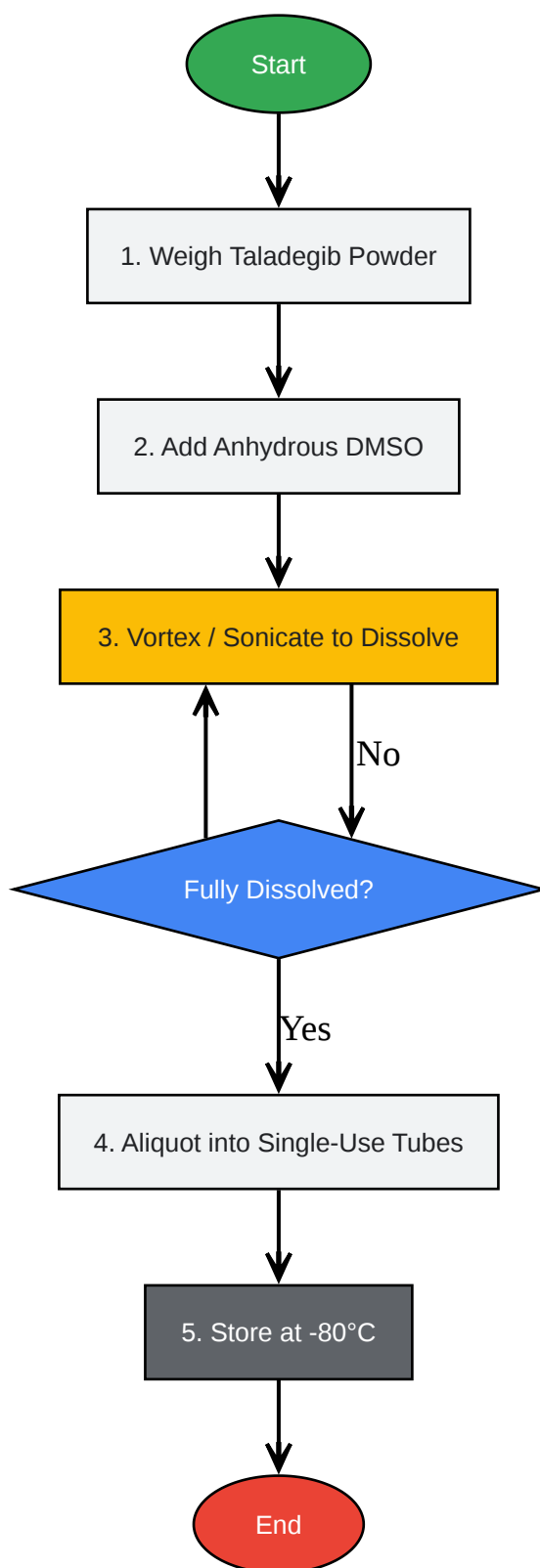
### Hedgehog Signaling Pathway and Taladegib's Mechanism of Action



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Caption: Taladegib inhibits the Hedgehog pathway by targeting SMO.

## Experimental Workflow for Taladegib Stock Solution Preparation



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